

Role of Panax ginseng in modulating hair follicle cycling

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An In-depth Technical Guide on the Role of Panax ginseng in Modulating Hair Follicle Cycling

Audience: Researchers, scientists, and drug development professionals.

Introduction

The hair follicle is a complex mini-organ that undergoes cyclical phases of growth (anagen), regression (catagen), and rest (telogen). This tightly regulated process is governed by a multitude of signaling pathways, and its dysregulation can lead to various forms of alopecia. Panax ginseng, a cornerstone of traditional medicine, has garnered substantial scientific interest for its potential to modulate hair follicle cycling and promote hair growth. This technical guide provides a comprehensive overview of the molecular mechanisms, quantitative efficacy, and experimental validation of Panax ginseng and its active constituents, ginsenosides, in the context of hair biology.

Molecular Mechanisms of Action

The therapeutic effects of Panax ginseng on hair follicles are primarily attributed to its ginsenosides, which influence key signaling pathways that govern the hair cycle.

2.1 Anagen Phase Induction and Prolongation:

Panax ginseng promotes the anagen phase primarily through the activation of the Wnt/ β -catenin pathway, which is critical for hair follicle development and regeneration.^{[1][2][3]} Specific

ginsenosides, such as F2, have been shown to up-regulate the expression of β -catenin and Lef-1, key mediators of this pathway.[3] Furthermore, ginsenoside Rg3 has been found to increase the expression of Vascular Endothelial Growth Factor (VEGF), a downstream target of the Wnt/ β -catenin pathway that plays a role in perifollicular vascularization, essential for nourishing the proliferating hair matrix cells.[4] Red ginseng extract and ginsenoside-Rb1 have also been demonstrated to activate the ERK and Akt signaling pathways, which are involved in the proliferation and survival of dermal papilla cells (DPCs).[1][5]

2.2 Catagen Phase Inhibition:

The transition to the catagen phase is often triggered by pro-apoptotic signals, including the Transforming Growth Factor- β (TGF- β) pathway. Panax ginseng and its constituents can delay catagen entry by downregulating TGF- β signaling.[2][6] For instance, ginsenoside Re has been shown to promote hair growth by suppressing the TGF- β pathway.[3][6] Additionally, Panax ginseng extract can antagonize the effects of Dickkopf-1 (DKK-1), a potent catagen inducer that is an antagonist of the Wnt/ β -catenin pathway.[7][8] By inhibiting these catagen-inducing signals, Panax ginseng helps to prolong the anagen phase.

2.3 Modulation of Other Key Signaling Pathways:

Panax ginseng also influences the Bone Morphogenetic Protein (BMP) signaling pathway. BMP4 is a potent telogen-maintaining factor, and P. ginseng extract and ginsenosides Rb1, Rg1, and Re have been shown to suppress BMP4 expression in DPCs, thereby facilitating the transition from telogen to anagen.[9] Some ginsenosides also upregulate the Sonic hedgehog (Shh) signaling pathway, which is involved in stimulating hair follicle proliferation.[2]

Quantitative Data Summary

The following tables present a consolidated summary of the quantitative effects of Panax ginseng and its ginsenosides on various parameters of hair growth, as reported in the scientific literature.

Table 1: In Vitro Effects on Dermal Papilla Cells (DPCs)

Compound/Extract	Concentration	Effect	Fold/Percentage Change	Reference
Red Ginseng Extract	300 µg/mL	Proliferation of hDPCs	Significant increase	[5]
Ginsenoside-Rb1	15 µg/mL	Proliferation of hDPCs	Significant increase	[5]
Fructus Panax Ginseng Extract	1 and 10 mg/mL	Proliferation of hDPCs	Significant increase (dose and time-dependent)	[10]
Ginsenoside Rg3	Not specified	VEGF mRNA expression in hDPCs	Dose-dependent increase	[4]
Panax ginseng Extract	Not specified	Proliferation of ORS keratinocytes	Significant stimulation	[7]

Table 2: Ex Vivo Effects on Hair Follicle Organ Culture

Compound/Extract	Concentration	Effect	Observation	Reference
Panax ginseng Extract	100 µg/mL	Hair shaft elongation	Significant increase after 8 days	[9]
Red Ginseng Extract	Not specified	Proliferation of hair matrix keratinocytes	Enhanced	[5]
Ginsenoside-Rb1	Not specified	Proliferation of hair matrix keratinocytes	Enhanced	[5]
Ginsenoside-Rg3	Not specified	Hair growth promotion in mouse vibrissal follicles	Active	[11]

Table 3: In Vivo Effects in Animal Models

Animal Model	Treatment	Duration	Key Findings	Reference
C57BL/6 Mice	3% Red Ginseng Extract (subcutaneous injection)	Not specified	More rapid hair growth than control	[5]
C57BL/6 Mice	Oral administration of Red Ginseng Extract	21 days	Promoted telogen-to-anagen transition	[12]
Testosterone-induced alopecia mice	Methanolic extract of Panax ginseng roots	21 days	Follicular density of 1.92 ± 0.47 vs. 1.05 ± 0.21 in testosterone-only group	[13]
C57BL/6 Mice	Topical Fructus Panax Ginseng Extract (1 and 10 mg/mL)	Not specified	Significant elongation of anagen phase	[10]

Experimental Protocols

This section details the methodologies for key experiments cited in the evaluation of Panax ginseng's effects on hair follicles.

4.1 In Vitro Human Dermal Papilla Cell (hDPC) Proliferation Assay

- **Cell Culture:** Human follicle dermal papilla cells (hDPCs) are cultured in Follicle Dermal Papilla Cell Growth Medium in a humidified environment with 5% CO₂ at 37°C.[14]
- **Seeding:** Cells are seeded in 96-well plates at a specified density and allowed to adhere.
- **Treatment:** The culture medium is replaced with a medium containing various concentrations of the Panax ginseng extract or isolated ginsenosides. A vehicle control is also included.
- **Incubation:** Cells are incubated for a defined period (e.g., 24-72 hours).

- Proliferation Assessment: Cell viability and proliferation are measured using a 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyl tetrazolium bromide (MTT) assay, which quantifies mitochondrial activity.[10] Absorbance is read using a microplate reader.

4.2 Ex Vivo Hair Follicle Organ Culture

- Follicle Isolation: Anagen hair follicles are isolated from human scalp skin obtained from cosmetic surgery or from mouse vibrissae pads.[5][9]
- Culture: Individual follicles are cultured in supplemented Williams E medium in a 24-well plate at 37°C in a 5% CO₂ atmosphere.
- Treatment: The culture medium is supplemented with the test compounds (Panax ginseng extract or ginsenosides) at various concentrations. The medium is changed every 2-3 days.
- Hair Shaft Elongation Measurement: The length of the hair shaft is measured daily or at specified time points using an inverted microscope equipped with a calibrated eyepiece.[9]
- Immunohistochemistry: At the end of the culture period, follicles can be fixed, sectioned, and stained for proliferation markers like Ki-67 to assess the proliferation of hair matrix keratinocytes.[5]

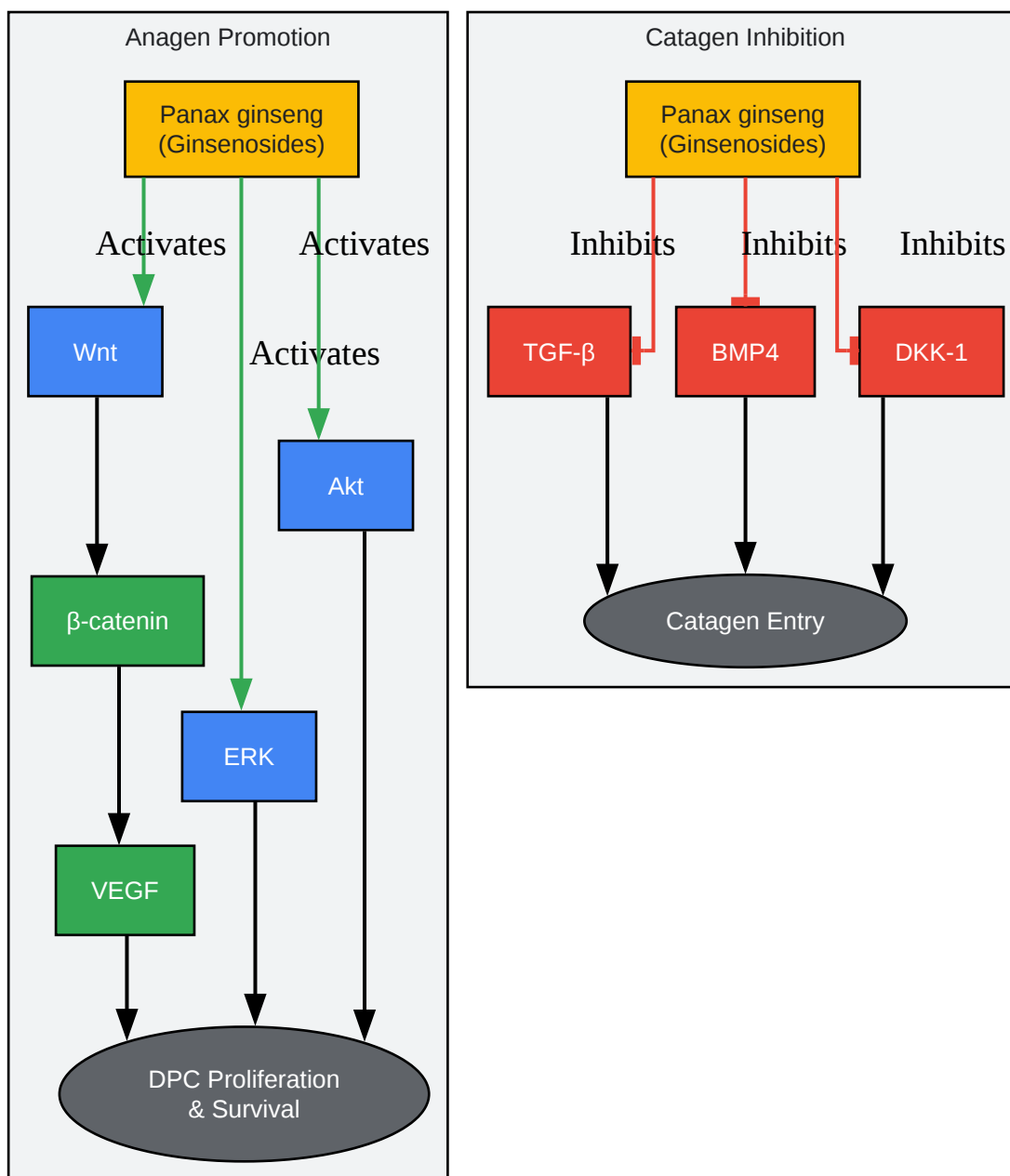
4.3 In Vivo Hair Growth Promotion in C57BL/6 Mice

- Animal Model: Six to seven-week-old C57BL/6 mice are used as their hair follicles are synchronized in the telogen phase.[10][12][14]
- Anagen Induction: The dorsal hair of the mice is depilated to synchronize the hair follicles and induce the anagen phase.
- Treatment: A defined area of the depilated dorsal skin is treated topically or subcutaneously with the Panax ginseng formulation or vehicle control daily for a period of several weeks (e.g., 21 days).[5][10] Oral administration can also be employed.[12]
- Hair Growth Evaluation: Hair regrowth is monitored and documented photographically. The progression of the hair cycle can be visually assessed by the darkening of the skin, which indicates the anagen phase.

- **Histological Analysis:** At the end of the study, skin biopsies are taken from the treated area. The tissue is fixed, sectioned, and stained with hematoxylin and eosin (H&E) to determine the number, diameter, and stage (anagen/telogen ratio) of the hair follicles.[\[13\]](#)

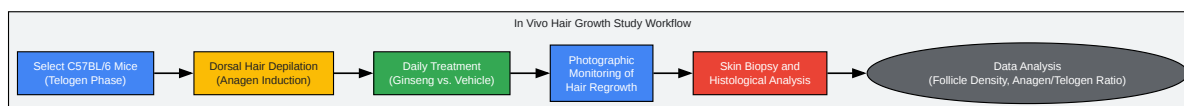
Visualization of Signaling Pathways and Experimental Workflows

The following diagrams, rendered in DOT language, illustrate the key molecular pathways influenced by Panax ginseng and a typical experimental workflow.



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Caption: Key signaling pathways modulated by Panax ginseng in hair follicles.



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References

- 1. pnfs.or.kr [pnfs.or.kr]
- 2. wellbeingmagazine.com [wellbeingmagazine.com]
- 3. mdpi.com [mdpi.com]
- 4. Ginsenoside Rg3 up-regulates the expression of vascular endothelial growth factor in human dermal papilla cells and mouse hair follicles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Red Ginseng Extract Promotes the Hair Growth in Cultured Human Hair Follicles - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Hair-Growth Potential of Ginseng and Its Major Metabolites: A Review on Its Molecular Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Panax ginseng extract antagonizes the effect of DKK-1-induced catagen-like changes of hair follicles - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. jstage.jst.go.jp [jstage.jst.go.jp]
- 10. Fructus panax ginseng extract promotes hair regeneration in C57BL/6 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

- 12. Hair Growth-Promoting Mechanisms of Red Ginseng Extract through Stimulating Dermal Papilla Cell Proliferation and Enhancing Skin Health - PMC [pmc.ncbi.nlm.nih.gov]
- 13. jetir.org [jetir.org]
- 14. mdpi.com [mdpi.com]
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